

Mefluidide Application & Sprayer Calibration

Technical Support Center

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Compound of Interest

Compound Name: **Mefluidide**

Cat. No.: **B1676157**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the proper calibration of spray equipment and application of **Mefluidide** for experimental purposes.

Frequently Asked Questions (FAQs)

Q1: What is **Mefluidide** and what is its primary mode of action?

A1: **Mefluidide** is a plant growth regulator (PGR) used to suppress the growth and seedhead formation of certain turfgrasses and ornamental plants.^{[1][2]} It is classified as a Type I PGR, which means it primarily works by inhibiting cell division (mitosis) and differentiation in the meristematic regions of the plant.^[3] It has a lesser impact on cell elongation.^[4] **Mefluidide** is absorbed through the leaves and does not move systemically through the plant, making thorough and uniform spray coverage crucial for its effectiveness.^[4]

Q2: When is the optimal time to apply **Mefluidide** for experimental trials?

A2: The timing of **Mefluidide** application is a critical factor for achieving desired results, particularly for seedhead suppression.^[4] Research has shown that application timing can be optimized using Growing Degree Day (GDD) models. For Poa annua seedhead suppression, the ideal timing for **Mefluidide** application is generally between 500 and 650 GDD (base 32°F).^[4] For tall fescue, effective seedhead suppression has been observed when applications are made after a mean GDD accumulation of 211 but before 585.^[5]

Q3: Can **Mefluidide** be tank-mixed with other compounds?

A3: Yes, **Mefluidide** can be tank-mixed with other compounds to enhance its performance or mitigate potential side effects. For instance, tank-mixing **Mefluidide** with iron can help reduce injury to sensitive turfgrass species like creeping bentgrass.^[4] Additionally, combining **Mefluidide** with a Type II PGR like trinexapac-ethyl has been shown to extend the application window and the duration of seedhead suppression.^[4]

Q4: What are the expected visual effects of **Mefluidide** on turfgrass?

A4: The primary effect of **Mefluidide** is the suppression of vertical growth and seedhead development. However, some turfgrass species may exhibit discoloration, such as a bronze or reddish color, particularly at low temperatures.^[6] The extent of these effects can depend on the turfgrass species, the application rate, and environmental conditions.

Troubleshooting Guide

Issue 1: Inconsistent or patchy growth suppression in the treated area.

- Possible Cause: Non-uniform spray coverage. **Mefluidide** is a foliar-absorbed compound with no systemic movement within the plant.^[4]
- Solution:
 - Verify Sprayer Calibration: Ensure your sprayer is properly calibrated to deliver the intended volume uniformly across the boom.
 - Check Nozzles: Inspect all nozzles for clogging or wear. A nozzle's output should not deviate by more than 10% from the average output of all nozzles.^[7]
 - Ensure Proper Boom Height: Set the boom height to achieve 100% pattern overlap between nozzles.^[8]
 - Maintain Consistent Speed: Travel at a constant, measured speed during application.

Issue 2: Turfgrass has developed a bronze or reddish discoloration after application.

- Possible Cause: Phytotoxicity or turfgrass injury, which can be species-dependent or influenced by environmental stress.[\[6\]](#)
- Solution:
 - Tank-Mix with Iron: For sensitive species like bentgrass, tank-mixing **Mefluidide** with an iron supplement can reduce the incidence of discoloration.[\[4\]](#) Note that this may require a slight increase in the **Mefluidide** rate to compensate for potential antagonism.[\[4\]](#)
 - Avoid Application During Stressful Conditions: Do not apply **Mefluidide** to turfgrass that is under stress from drought, heat, or cold.
 - Review Application Rate: Ensure that the application rate is appropriate for the target turfgrass species. Higher rates are generally required for species like ryegrass and tall fescue compared to Kentucky bluegrass and creeping bentgrass.[\[4\]](#)

Issue 3: **Mefluidide** application was not as effective as expected.

- Possible Cause: Improper application timing or environmental factors affecting absorption.
- Solution:
 - Optimize Application Timing with GDD Models: Utilize Growing Degree Day (GDD) models to determine the optimal application window for your target species and desired effect.[\[4\]](#)
 - Consider Environmental Conditions: **Mefluidide** absorption is enhanced by high humidity.[\[2\]](#) Applying during periods of low humidity may reduce efficacy.
 - Post-Application Mowing: Avoid mowing immediately after application to allow sufficient time for the product to be absorbed by the leaf tissue. A common recommendation is to cease mowing for a few days before and after application.[\[9\]](#)

Data Presentation

Table 1: Recommended Growing Degree Day (GDD) Windows for **Mefluidide** Application

Target Species/Effect	GDD Model Base	Optimal Application Window
Poa annua Seedhead Suppression	Base 32°F	500 - 650 GDD[4]
Tall Fescue Seedhead Suppression	Not Specified	211 - 585 GDD[5]

Table 2: Example Sprayer Calibration Outputs

Nozzle Spacing	Travel Distance	Time to Travel Distance	Nozzle Output (in time from prev. col.)	Application Rate
20 inches	204 feet[10]	46 seconds	20 ounces	20 Gallons/Acre[10]
30 inches	136 feet[7]	User-determined	Ounces collected = GPA	User-determined
15 inches	272 feet[11]	User-determined	Ounces collected = GPA	User-determined

Experimental Protocols

Protocol 1: Boom Sprayer Calibration for Research Plots (Ounces-to-GPA Method)

This protocol is adapted from the 1/128th of an acre method, which simplifies calibration by making the number of ounces collected from a single nozzle over a specific distance equal to the application rate in gallons per acre (GPA).[12]

Materials:

- Research plot sprayer
- Measuring tape

- Stopwatch
- Graduated cylinder or collection container marked in fluid ounces
- Flags or markers

Methodology:

- Pre-Calibration Check:
 - Fill the sprayer tank at least half full with clean water.[\[7\]](#)
 - Run the sprayer and inspect for any leaks.
 - Ensure all nozzles are clean, of the same type and size, and functioning correctly. Replace any nozzles with an output that deviates more than 10% from the average.[\[11\]](#)
- Determine Calibration Course Distance:
 - Measure the distance in inches between two adjacent nozzles on the boom.
 - Use the following formula or refer to a calibration chart to determine the required travel distance: $\text{Distance (feet)} = 340.3 / \text{Nozzle Spacing (feet)}$.
 - Example: For a 20-inch nozzle spacing (1.67 feet), the travel distance would be $340.3 / 1.67 = 204$ feet.[\[7\]](#)[\[10\]](#)
- Measure Travel Time:
 - Mark the determined calibration distance in the field or on a surface similar to the experimental plot area.
 - At a consistent and comfortable operating speed and engine RPM, record the time (in seconds) it takes to travel the marked distance.[\[10\]](#)
 - Repeat this step three times and calculate the average travel time to ensure accuracy.[\[10\]](#)
- Measure Nozzle Output:

- Park the sprayer and maintain the same engine RPM (pressure) used in Step 3.
- Place a collection container under one nozzle and engage the sprayer for the exact average time recorded in Step 3.[7]
- Measure the amount of water collected in fluid ounces.[12]
- Determine Application Rate:
 - The number of fluid ounces collected is directly equal to the sprayer's application rate in gallons per acre (GPA).[12] For example, if you collected 20 ounces, your application rate is 20 GPA.
 - Repeat the collection for several nozzles across the boom to ensure a consistent application rate.[11]
- Adjust if Necessary:
 - If the measured GPA is not the desired rate, you can make adjustments by changing the travel speed (re-do Step 3) or the spray pressure (re-do Step 4).[12] Significant changes may require changing nozzle sizes.
 - Always recalibrate after making any adjustments.[13]

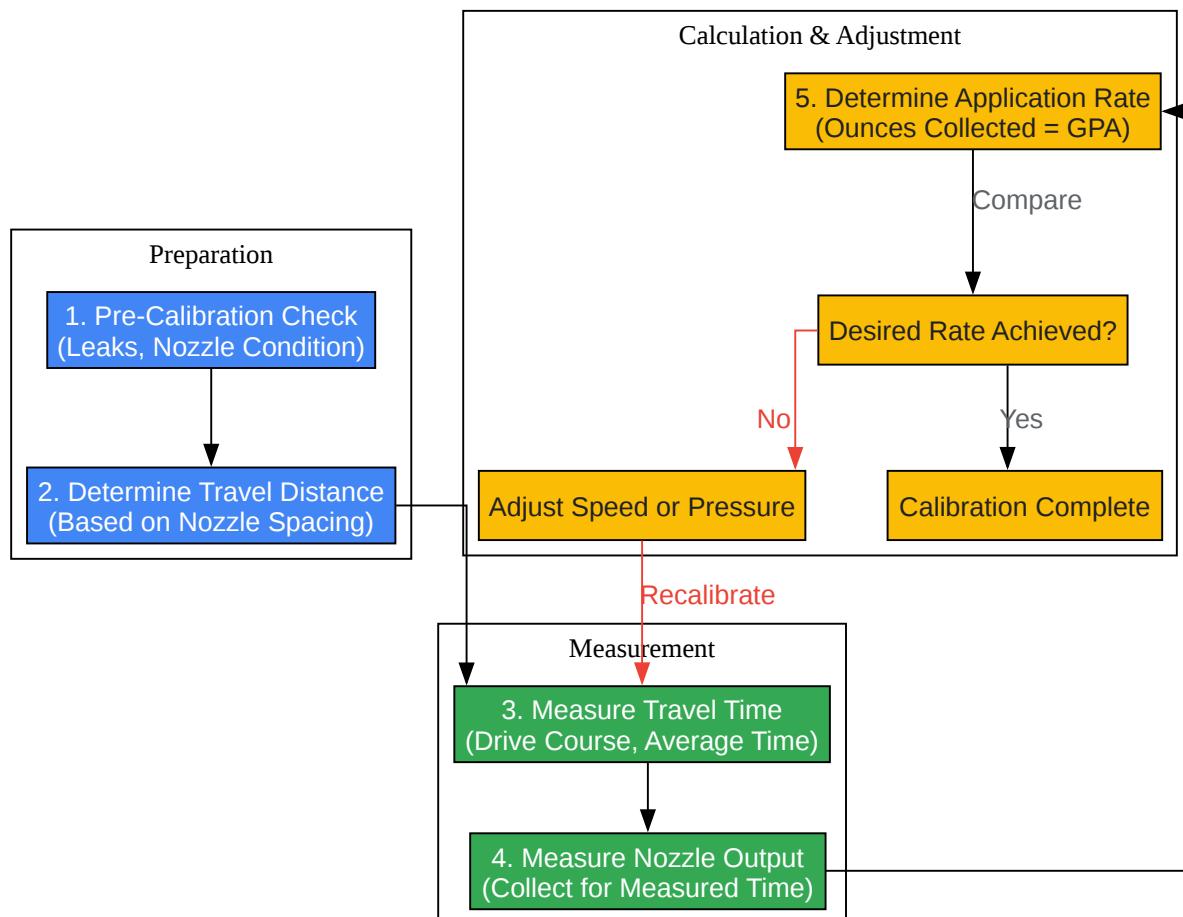
Protocol 2: Calculating the Amount of **Mefluidide** for the Spray Tank

Methodology:

- Determine Acres per Tank:
 - Divide the total volume of your sprayer tank (in gallons) by the calibrated application rate (in GPA).
 - $\text{Acres per Tank} = \text{Tank Volume (gallons)} / \text{Application Rate (GPA)}$ [10]
- Calculate **Mefluidide** Needed:

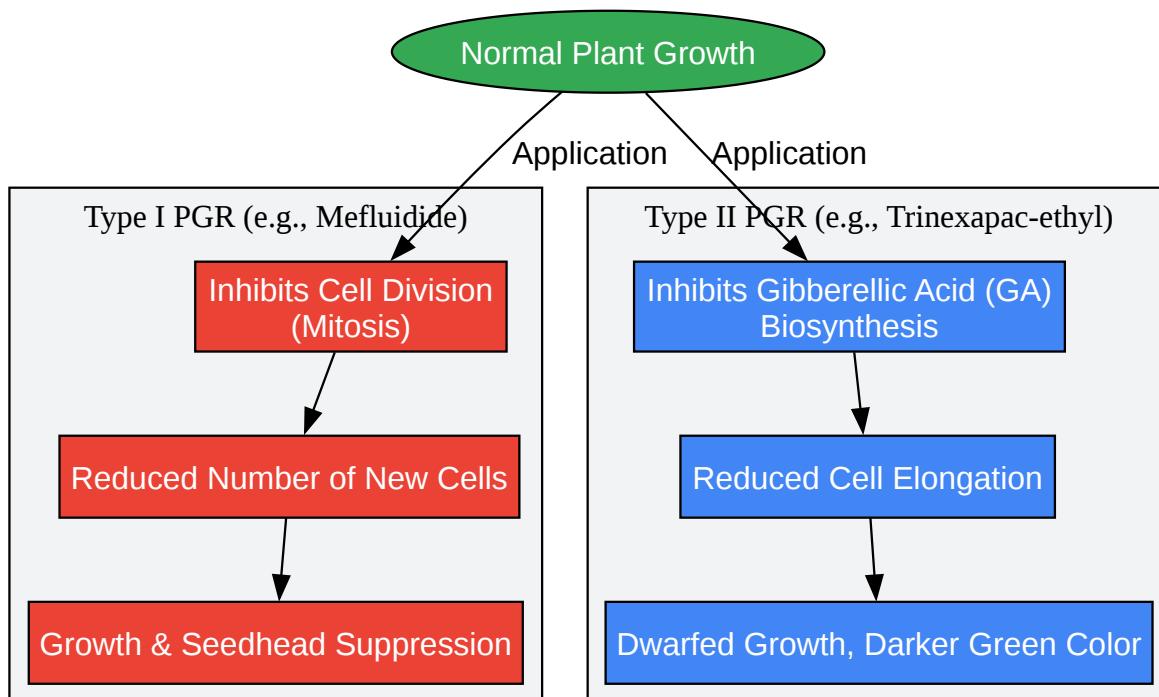
- Multiply the number of acres you can cover per tank by the desired **Mefluidide** application rate (from the product label or experimental design).
- Amount of **Mefluidide** per Tank = Acres per Tank x **Mefluidide** Rate per Acre[10]

Visualizations



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Caption: Workflow for the Ounces-to-GPA sprayer calibration method.



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Caption: Contrasting modes of action for Type I and Type II PGRs.

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